

Health and Safety Information for 4-Pentylphenol-d16: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentylphenol-d16

Cat. No.: B15556480

[Get Quote](#)

Disclaimer: This document provides a summary of health and safety information for **4-Pentylphenol-d16**. Specific safety data for the deuterated form is limited; therefore, this guide is largely based on the data available for the non-deuterated analogue, 4-n-Pentylphenol (CAS: 14938-35-3), as the toxicological and physical properties are expected to be comparable. This guide is intended for use by trained professionals in research and development.

Executive Summary

4-Pentylphenol-d16 is a deuterated form of 4-n-pentylphenol. The non-deuterated form is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2][3] Acute oral toxicity data indicates that it is harmful if swallowed.[3] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing, must be worn when handling this compound.[1][2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2] This guide summarizes the key health and safety data, provides protocols for safe handling and emergency procedures, and presents this information in a structured format for easy reference by researchers, scientists, and drug development professionals.

Identification and Physical Properties

This section details the chemical identifiers and physical properties for both **4-Pentylphenol-d16** and its non-deuterated analogue.

Property	Value (4-Pentylphenol-d16)	Value (4-n-Pentylphenol)	Reference
CAS Number	1219805-40-9	14938-35-3	[4]
Molecular Formula	C ₁₁ D ₁₆ O	C ₁₁ H ₁₆ O	[4]
Molecular Weight	180.35 g/mol	164.25 g/mol	[1][4]
Appearance	Not specified (likely a solid or liquid)	Yellow liquid or solid	[2]
Melting Point	Not specified	23-25 °C	[2][5][6]
Boiling Point	Not specified	342 °C	[2][5]
Density	Not specified	0.960 g/mL at 20 °C	[2][7]
Flash Point	Not specified	133 °C	[2][5]
Water Solubility	Not specified	99.99 mg/L at 25 °C	[7][8]

Toxicological Information

The toxicological data for 4-n-pentylphenol is used as a proxy for **4-Pentylphenol-d16**. The primary hazard is its corrosive nature.

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	231 mg/kg	Rat	[3]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.	Not specified	[1]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage.	Not specified	[3]
Germ Cell Mutagenicity	Negative (Ames test)	Not specified	[3]

Hazard Identification and GHS Classification

This section outlines the hazard classification according to the Globally Harmonized System (GHS).

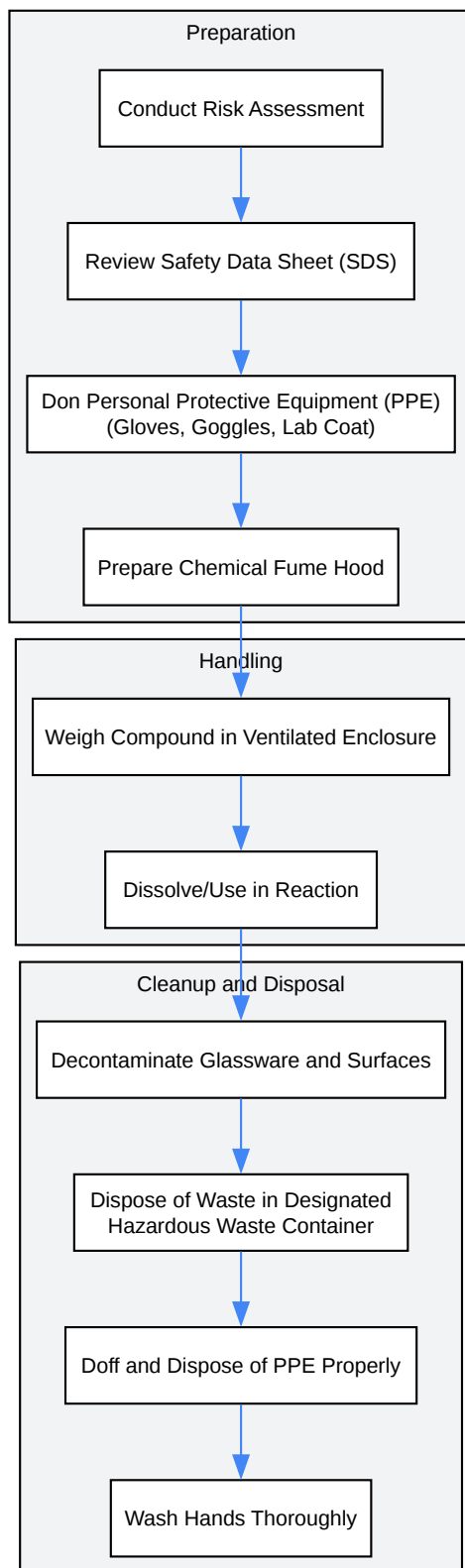
Hazard	Classification
GHS Pictogram	Corrosion
Signal Word	Danger ^{[1][3]}
Hazard Statements	H314: Causes severe skin burns and eye damage. ^{[1][2][3]}
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection. ^{[1][3]}
P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting. ^{[1][3]}	
P303 + P361 + P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. ^[3]	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^{[1][3]}	
P310: Immediately call a POISON CENTER or doctor/physician. ^{[1][3]}	
P405: Store locked up. ^[3]	

Experimental Protocols and Workflows

Due to the hazardous nature of this compound, a strict adherence to safety protocols is mandatory. The following sections describe a general workflow for handling **4-Pentylphenol-d16** and the appropriate first aid response in case of exposure.

Standard Laboratory Handling Workflow

The following diagram illustrates the necessary steps for safely handling **4-Pentylphenol-d16** in a laboratory setting.

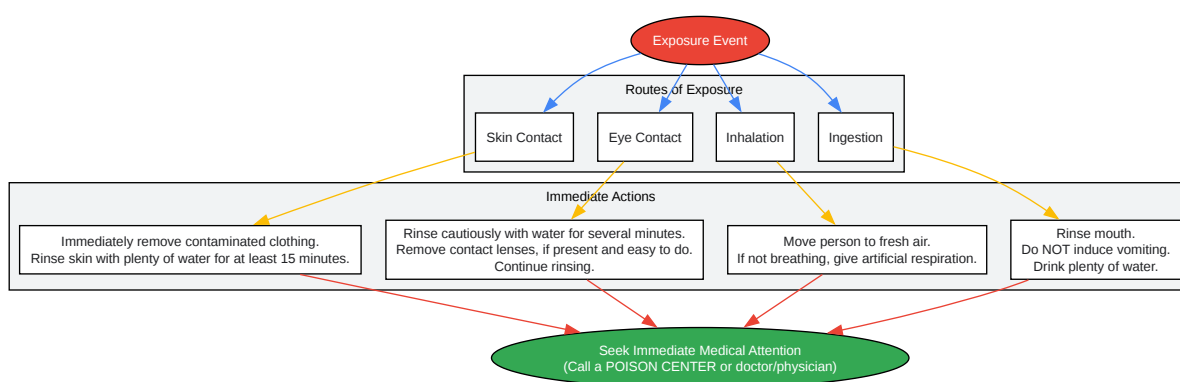


[Click to download full resolution via product page](#)

Caption: General workflow for handling **4-Pentylphenol-d16**.

First Aid Emergency Response

The following diagram outlines the logical steps for first aid response to different types of exposure to **4-Pentylphenol-d16**.

[Click to download full resolution via product page](#)

Caption: First aid response logic for **4-Pentylphenol-d16** exposure.

Handling and Storage

Proper handling and storage are crucial to minimize risk.

- Handling: Use with adequate ventilation and avoid contact with skin, eyes, and clothing.[9]
Do not breathe dust or vapors.[1] Wash hands thoroughly after handling.[9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][3] Keep in a corrosives area and store locked up.[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Pentylphenol-d16**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and appropriate protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter for organic vapors.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Small Spills: Absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[1]
- Large Spills: Evacuate the area. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Cleanup: Ventilate the area and wash the spill site after material pickup is complete.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal facility. Do not allow it to enter the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.be [fishersci.be]
- 2. nbinnno.com [nbinnno.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 4-Pentylphenol | 14938-35-3 [amp.chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. 4-Pentylphenol [chembk.com]
- 9. 4-Pentylphenol(14938-35-3) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- To cite this document: BenchChem. [Health and Safety Information for 4-Pentylphenol-d16: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556480#health-and-safety-information-for-4-pentylphenol-d16]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com